

Personal protective equipment for handling ML226

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Compound of Interest

Compound Name: ML226

Cat. No.: B1191802

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Essential Safety and Handling Guide for ML226

This guide provides crucial safety and logistical information for the handling and disposal of **ML226**, a potent inhibitor of the α/β hydrolase domain-containing protein 11 (ABHD11). Given the absence of a specific Safety Data Sheet (SDS), this document outlines a conservative approach to personal protective equipment (PPE) and handling procedures based on general best practices for novel chemical compounds of unknown toxicity.

Personal Protective Equipment (PPE)

When handling **ML226**, particularly in its solid form, a comprehensive PPE strategy is essential to minimize exposure. The following table summarizes the recommended protective gear.

Body Part	Personal Protective Equipment (PPE)	Specifications & Rationale
Respiratory	Full-face Air-Purifying Respirator (APR) or Powered Air-Purifying Respirator (PAPR)	An N100, P100, or equivalent particulate filter is crucial to prevent inhalation of the powdered compound. A full-face respirator also provides eye protection.
Eyes & Face	Safety Goggles and Face Shield	Chemical splash goggles that meet ANSI Z87.1 standards are required. A face shield should be worn over the goggles, especially when handling larger quantities or when there is a significant splash risk.
Hands	Double Gloving with Chemical-Resistant Gloves	Wear two pairs of nitrile gloves. The outer glove should be regularly changed, especially after direct contact with the compound. Check for any signs of degradation or perforation.
Body	Disposable Lab Coat or Chemical-Resistant Gown	A disposable, solid-front lab coat or gown is necessary to protect skin and clothing from contamination. Ensure cuffs are tucked into the inner gloves.
Feet	Closed-toe Shoes and Disposable Shoe Covers	Sturdy, closed-toe shoes are a standard laboratory requirement. Disposable shoe covers should be worn to prevent the tracking of any

spilled material out of the
handling area.

Handling and Storage Protocols

Receiving and Unpacking:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Open the package in a designated containment area, such as a chemical fume hood.
- Verify that the primary container is sealed and intact.

Weighing and Aliquoting:

- All manipulations of solid **ML226** must be conducted in a certified chemical fume hood or a glove box to control airborne particulates.
- Use anti-static weigh boats and tools to minimize the dispersal of the powder.
- Prepare solutions in the fume hood.

Storage:

- Store **ML226** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area, away from incompatible materials.
- Consult the supplier's documentation for specific storage temperature recommendations.

Disposal Plan

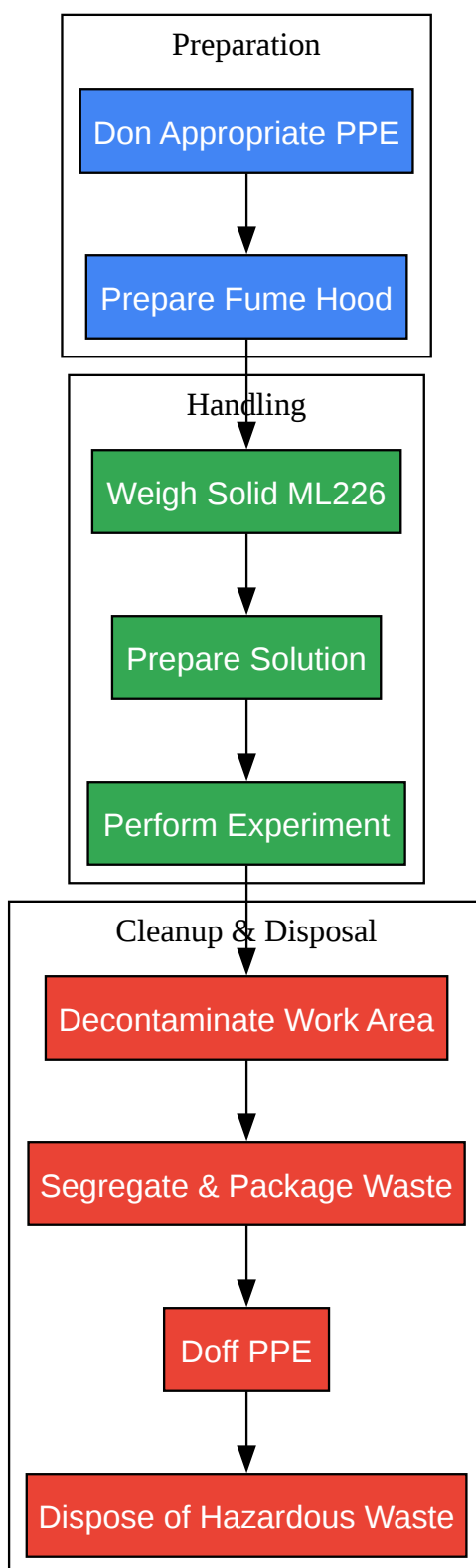
All waste contaminated with **ML226**, including empty containers, used PPE, and cleaning materials, must be treated as hazardous chemical waste.

- Solid Waste: Collect all solid waste in a dedicated, labeled, and sealed hazardous waste container.

- Liquid Waste: Collect liquid waste in a separate, labeled, and sealed hazardous waste container.
- Disposal: All waste must be disposed of through an approved hazardous waste management service in accordance with local, state, and federal regulations. Do not dispose of **ML226** down the drain or in regular trash.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **ML226** in a laboratory setting.

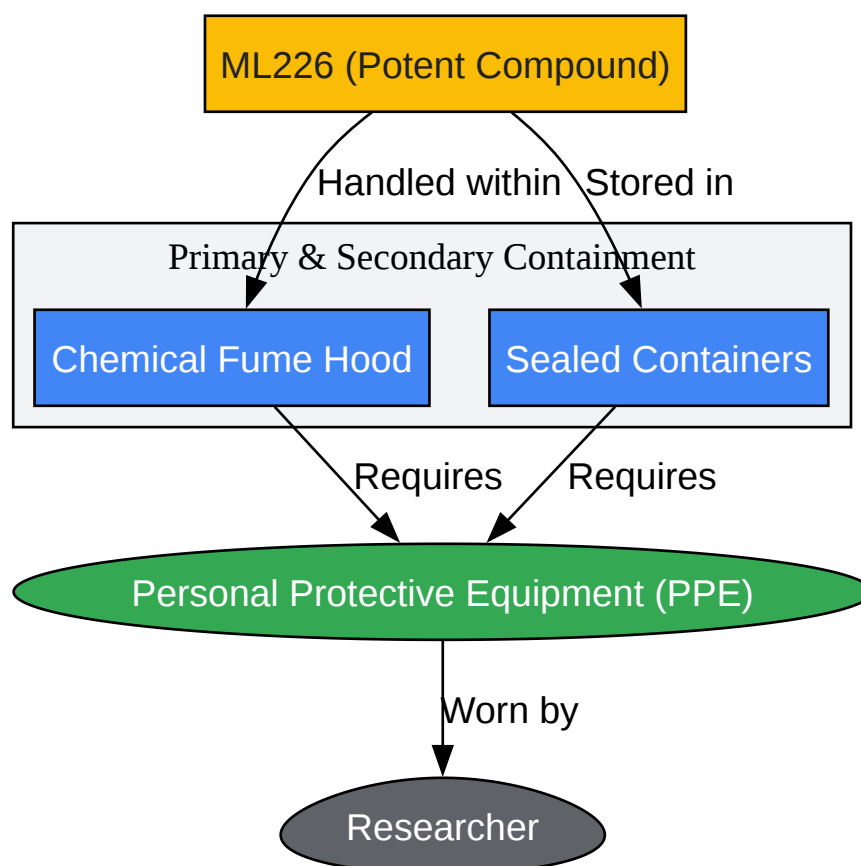


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Procedural workflow for handling **ML226**.

Logical Relationship of Safety Measures

The core of safe handling lies in a multi-layered approach to containment and personal protection, as illustrated in the diagram below.



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Interrelation of safety components.

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